

An In-depth Technical Guide to Metasilicic Acid: Identification, Properties, and Experimental Considerations

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Compound of Interest

Compound Name: *Metasilicic acid*

Cat. No.: *B1164916*

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This technical guide provides a comprehensive overview of **metasilicic acid**, a compound of significant interest in geochemistry, material science, and biology. Due to its unique chemical nature, understanding its identification parameters and the experimental context for its study is critical for researchers, scientists, and drug development professionals.

Core Identification and Properties

Metasilicic acid is often described as a hypothetical chemical compound.^{[1][2][3]} It is the name given to the chemical formula H_2SiO_3 .^{[1][4][5]} In aqueous solutions, it is highly unstable, readily polymerizing even at low concentrations, which makes it difficult to isolate under standard laboratory conditions.^{[1][4][6]} It is more accurately considered a key intermediate in the formation of silica and a member of the broader silicic acid family.^{[4][7]}

The primary identifiers and computed properties for **metasilicic acid** are summarized below.

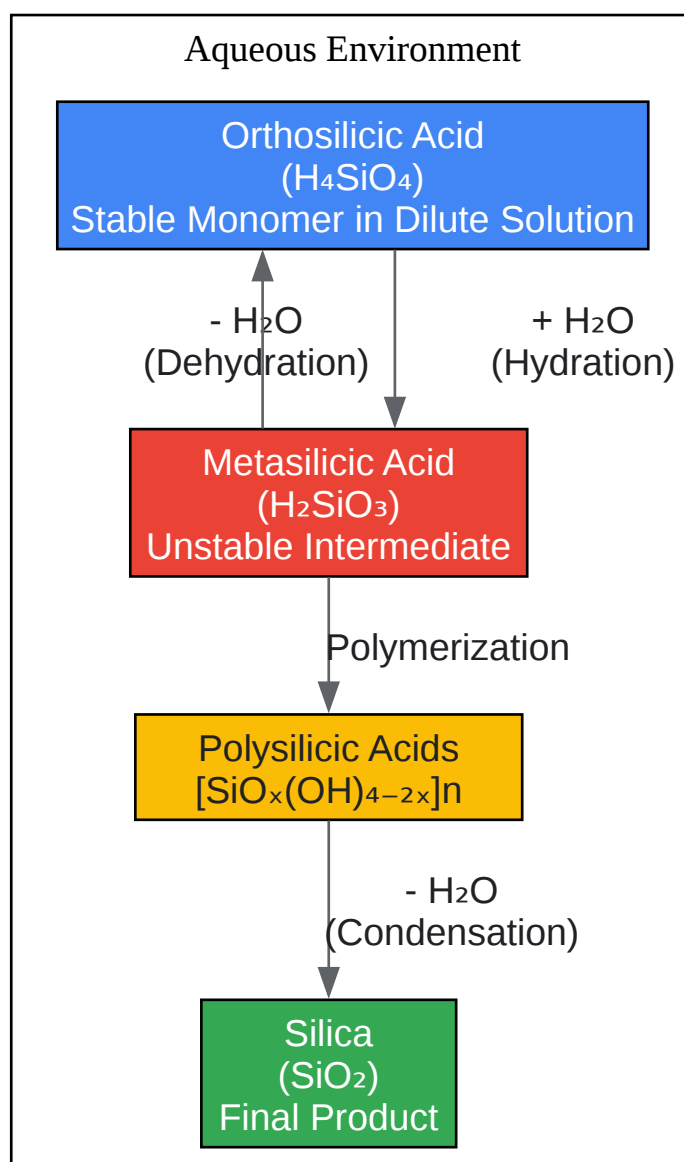
Identifier Type	Value	Source(s)
CAS Number	7699-41-4	[1][5][8][9]
Molecular Formula	H ₂ O ₃ Si	[4][5][8][9]
Molecular Weight	78.099 g/mol	[4][8]
IUPAC Name	dihydroxy(oxo)silane	[4][8]
Synonyms	Silicic acid (H ₂ SiO ₃), Acidum silicicum, Bio-Sil	[8][9]
InChI	InChI=1S/H2O3Si/c1-4(2)3/h1-2H	[4]
InChI Key	IJKVHSBPTUYDLN-UHFFFAOYSA-N	[1][4]
Canonical SMILES	O--INVALID-LINK--O	[1][4][9]
EC Number	231-716-3	[1][9]
PubChem CID	14768	[1][8]

Chemical Nature and Relationships

Metasilicic acid's instability is central to its chemistry. It is best understood in relation to orthosilicic acid (H₄SiO₄), the predominant form of monosilicic acid in dilute aqueous systems. [7][10] **Metasilicic acid** can be considered a dehydrated form of orthosilicic acid.[7] However, this dehydration reaction is difficult to control and typically progresses to the formation of more complex polysilicic acids and ultimately silicon dioxide (silica).[7][11]

In aqueous solutions, **metasilicic acid** can hydrate to form orthosilicic acid or polymerize with other silicic acid molecules.[4][7] This polymerization process, involving the formation of Si-O-Si bonds, is a key step in the geochemical cycling of silicon and in the sol-gel process used for synthesizing silica-based materials.[4][11]

The following diagram illustrates the logical relationship between these key silicic acid species.



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Fig. 1: Relationship between silicic acid species.

Experimental Protocols and Methodologies

Direct experimental protocols for the isolation of **metasilicic acid** are not feasible due to its transient nature.^{[1][6]} Instead, research focuses on the processes where it acts as an intermediate.

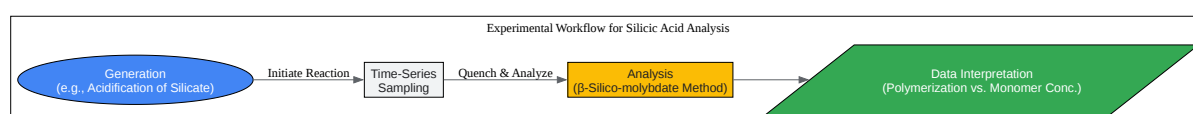
3.1 Generation for Study **Metasilicic acid** can be generated in situ for study through two primary methods:

- Acidification of Silicates: Treating alkali metal silicates, such as sodium silicate, with a strong acid like HCl or H₂SO₄ generates various silicic acid species.[7]
- Dissolution of Silicates: The dissolution of silicate minerals in acidic solutions (e.g., pH 3.0) also releases monomeric and polymeric forms of silicic acid into the solution for analysis.[12]

3.2 Analytical Characterization The characterization of silicic acid solutions, including the transient species, often involves monitoring the degree of polymerization.

- β -Silico-molybdate Method: This colorimetric method is a key analytical technique. It allows for the quantification of monomeric and low-molecular-weight silicic acid species. The reaction rate with molybdate is used to distinguish between different forms; monomeric silicic acid reacts quickly, while polymeric forms react much more slowly.[12] This allows for the study of polymerization and depolymerization kinetics.
- Cryoscopy: The degree of polymerization of silicic acids in a solution can be determined by its effect on the freezing point of the solution.[11]

The general workflow for studying the formation and polymerization of silicic acids is depicted below.



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Fig. 2: General workflow for silicic acid analysis.

Applications and Relevance

While a challenging compound to study directly, the chemistry of **metasilicic acid** is relevant in several fields:

- Material Science: Understanding its polymerization is crucial for controlling the synthesis of materials like silica gels, zeolites, and other mesoporous materials used in catalysis, adsorption, and drug delivery.[4]
- Geochemistry: It is a key intermediate in the weathering of minerals and the formation of silica, the most abundant mineral in the Earth's crust.[4][12]
- Biomineralization: Organisms such as diatoms utilize silicic acids from their environment to construct intricate silica-based structures.[4]

In summary, while **metasilicic acid** (CAS No. 7699-41-4) is a well-indexed chemical entity, it is best understood not as a stable, isolable compound but as a pivotal, transient intermediate in the rich and complex chemistry of silica. Experimental approaches are therefore directed at studying the dynamic systems in which it participates.

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References

- 1. Metasilicic acid - Wikipedia [en.wikipedia.org]
- 2. merriam-webster.com [merriam-webster.com]
- 3. Reddit - The heart of the internet [reddit.com]
- 4. Buy Metasilicic acid | 63231-67-4 [smolecule.com]
- 5. metasilicic acid [webbook.nist.gov]
- 6. Metasilicic acid - Wikiwand [wikiwand.com]
- 7. Metasilicic Acid|Research Grade|Supplier [benchchem.com]
- 8. Metasilicic acid | H₂O₃Si | CID 14768 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Metasilicic acid | lookchem [lookchem.com]
- 10. Silicic acid - Wikipedia [en.wikipedia.org]
- 11. SILICIC ACID - Ataman Kimya [atamanchemicals.com]

- 12. rruff.geo.arizona.edu [rruff.geo.arizona.edu]
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